

Ac-DNLD-CHO: A Selective Tool for Chemical Knockdown of Caspase-3

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Compound of Interest

Compound Name: *Ac-DNLD-CHO*

Cat. No.: *B1354508*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Ac-DNLD-CHO is a potent and selective, cell-permeable peptide aldehyde inhibitor of caspase-3.[1] As a key executioner caspase in the apoptotic pathway, caspase-3 represents a critical target for therapeutic intervention in a variety of diseases, including neurodegenerative disorders and conditions marked by excessive programmed cell death. The selective inhibition of caspase-3 by **Ac-DNLD-CHO** allows for the precise dissection of its role in complex biological systems, making it an invaluable tool for chemical knockdown studies. This document provides detailed application notes and experimental protocols for the use of **Ac-DNLD-CHO** in research settings.

Mechanism of Action

Caspase-3 is a cysteine-aspartic protease that, once activated, cleaves a specific set of cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis. **Ac-DNLD-CHO** acts as a reversible competitive inhibitor by targeting the active site of caspase-3. The aldehyde group of **Ac-DNLD-CHO** forms a covalent adduct with the catalytic cysteine residue in the caspase-3 active site, thereby blocking its proteolytic activity.

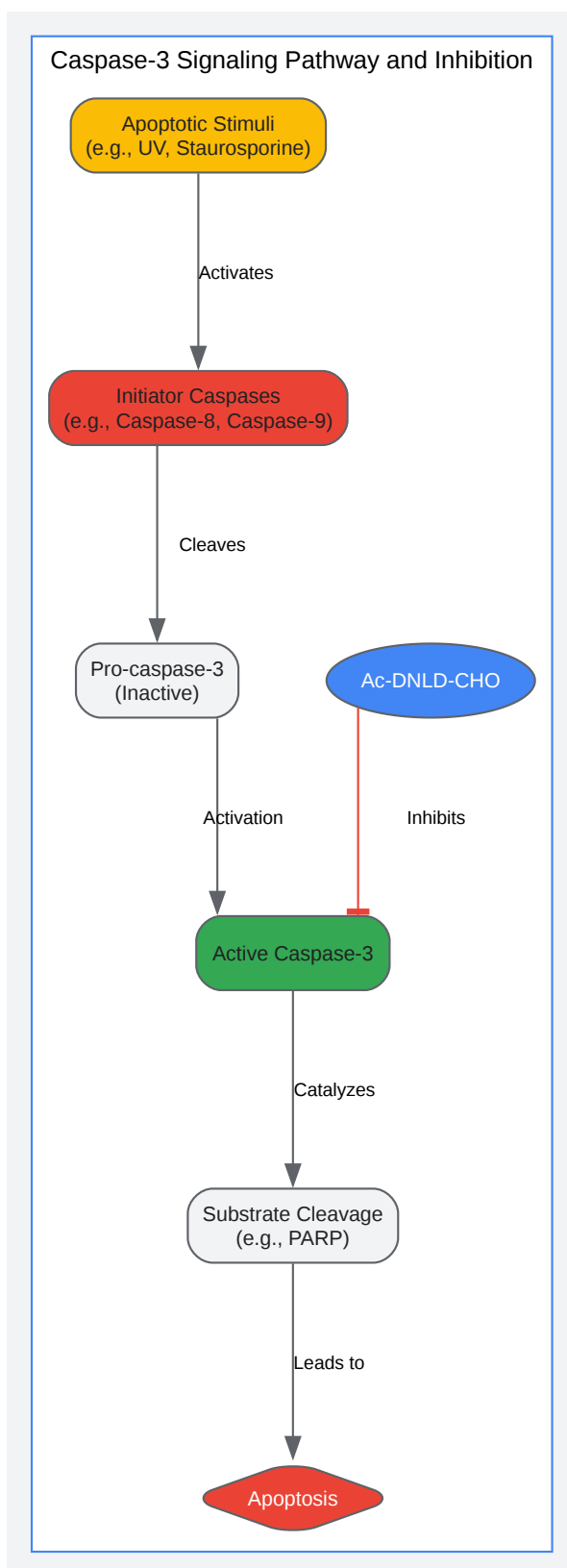
Data Presentation

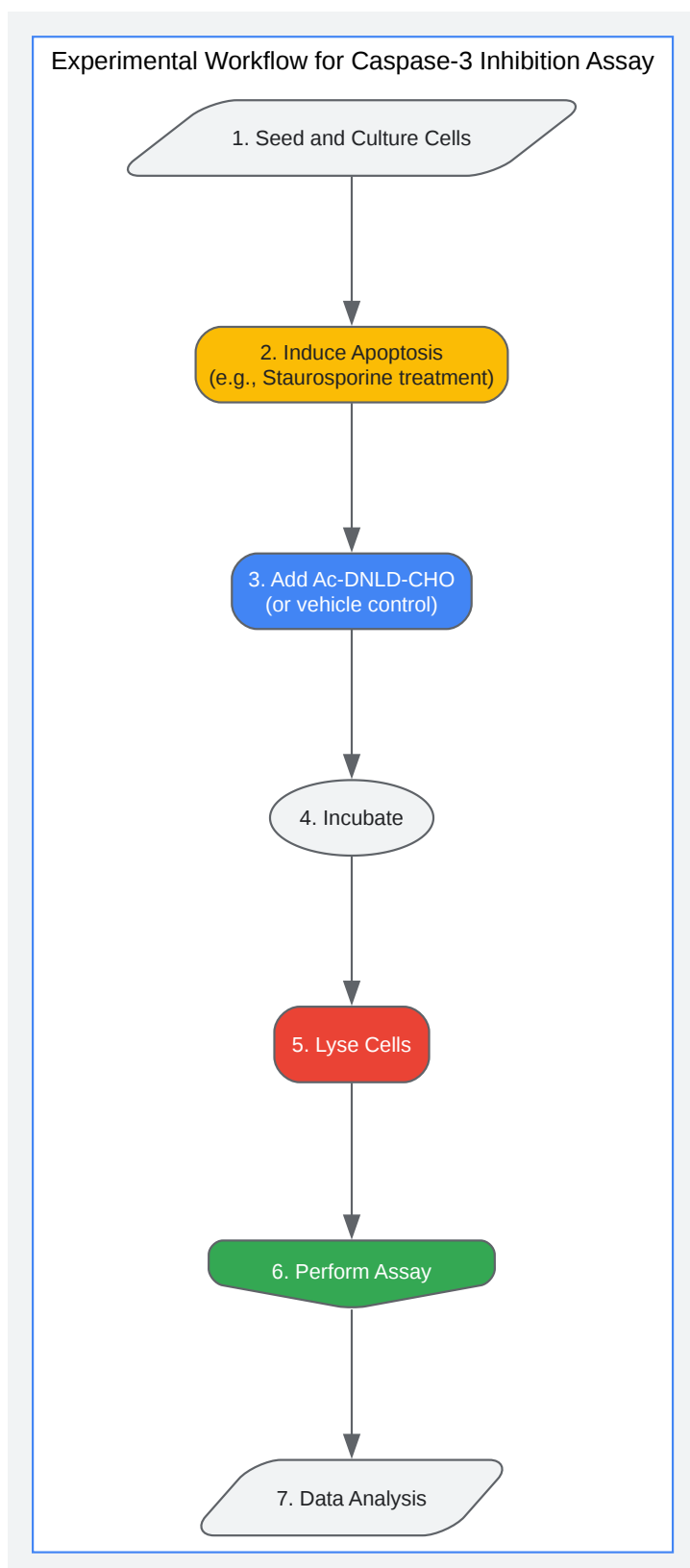
The inhibitory activity of **Ac-DNLD-CHO** has been quantified against several key caspase enzymes, demonstrating its high selectivity for caspase-3. The table below summarizes the apparent inhibition constants (K_{iapp}) and the half-maximal inhibitory concentrations (IC_{50}) for **Ac-DNLD-CHO** against various caspases. For comparison, data for the commonly used, but less selective, caspase inhibitor Ac-DEVD-CHO is also included.

Inhibitor	Target Caspase	IC_{50} (nM)	K_{iapp} (nM)
Ac-DNLD-CHO	Caspase-3	9.89	0.68
Caspase-7	245	55.7	0.288
Caspase-8	>200	>200	
Caspase-9	>200	>200	
Ac-DEVD-CHO	Caspase-3	4.19	
Caspase-7	19.7	4.48	0.597
Caspase-8	-	0.597	
Caspase-9	-	1.35	

Data compiled from published literature.

Mandatory Visualizations





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References

- 1. medchemexpress.com [medchemexpress.com]
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